

An In-depth Technical Guide to 5-(2,5-Dimethylphenoxy)isoquinoline

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Compound of Interest

Compound Name: 5-(2,5-Dimethylphenoxy)isoquinoline
Cat. No.: B14116313

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of **5-(2,5-Dimethylphenoxy)isoquinoline**. The content is structured to offer both foundational knowledge and practical insights for its application in research and development.

Section 1: Compound Identification and Physicochemical Properties

5-(2,5-Dimethylphenoxy)isoquinoline is a substituted aromatic heterocyclic compound. Its core structure consists of an isoquinoline ring system linked to a 2,5-dimethylphenoxy group via an ether bond at the 5-position.

Chemical Identifiers

A summary of the key identifiers for **5-(2,5-Dimethylphenoxy)isoquinoline** is presented in the table below. These identifiers are crucial for database searches, procurement, and regulatory documentation.

Identifier	Value	Source
CAS Number	1210329-82-0	[1]
Molecular Formula	C ₁₇ H ₁₅ NO	[1]
Molecular Weight	249.31 g/mol	[1]
Probable IUPAC Name	5-((2,5-dimethylphenyl)oxy)isoquinoline	Inferred
Canonical SMILES String	<chem>Cc1ccc(c(c1)C)Oc2cccc3cnccc23</chem>	Inferred

Physicochemical Characteristics

While specific experimental data for **5-(2,5-Dimethylphenoxy)isoquinoline** is not widely available, its properties can be inferred from its structural components: the isoquinoline core and the dimethylphenoxy substituent. The isoquinoline moiety imparts a basic character to the molecule, while the dimethylphenoxy group contributes to its lipophilicity.[2][3] It is expected to be a solid at room temperature with solubility in common organic solvents.

Section 2: Synthesis of 5-(2,5-Dimethylphenoxy)isoquinoline

The synthesis of **5-(2,5-Dimethylphenoxy)isoquinoline** can be approached through established cross-coupling methodologies for the formation of aryl-oxygen bonds. The Ullmann condensation and the Buchwald-Hartwig amination are two prominent and reliable strategies for this transformation.[4][5][6] A plausible synthetic route is outlined below, employing the Ullmann condensation, which is a classic and effective method for forming diaryl ethers.[5][7]

Proposed Synthetic Workflow: Ullmann Condensation

The proposed synthesis involves the copper-catalyzed coupling of a halogenated isoquinoline with 2,5-dimethylphenol. 5-Chloroisoquinoline is a suitable starting material due to its commercial availability and reactivity.

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Sources

- 1. Recent Advances in Synthetic Isoquinoline-Based Derivatives in Drug Design - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. New arylated benzo[h]quinolines induce anti-cancer activity by oxidative stress-mediated DNA damage - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Buchwald–Hartwig amination - Wikipedia [en.wikipedia.org]
- 5. Ullmann condensation - Wikipedia [en.wikipedia.org]
- 6. organic-synthesis.com [organic-synthesis.com]
- 7. synarchive.com [synarchive.com]
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